

Application Notes and Protocols for Diclazuril Sodium Dosage in Broiler Chickens Research

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Compound of Interest

Compound Name: *Diclazuril sodium*

Cat. No.: *B12771262*

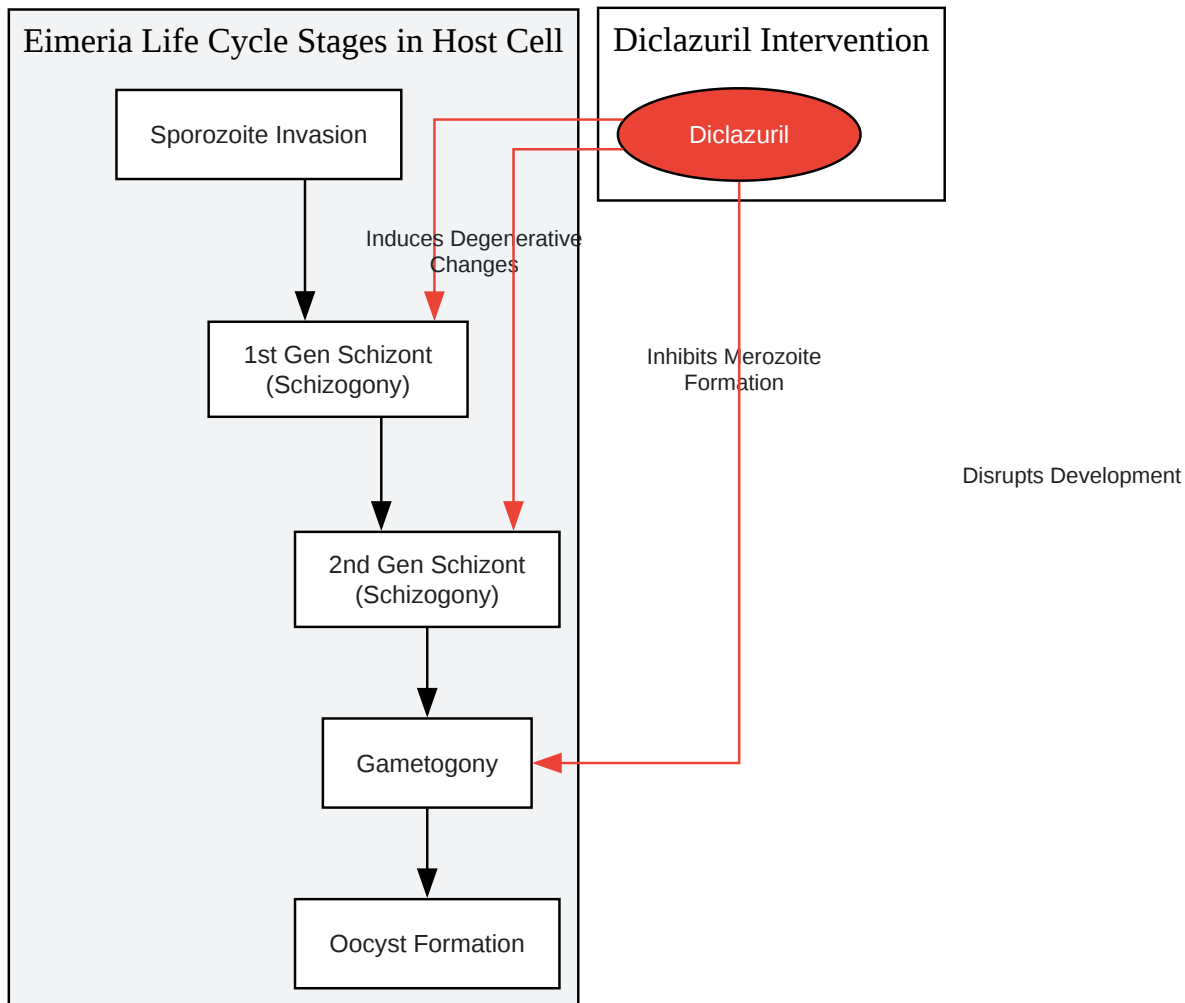
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of diclazuril, a synthetic triazinone anticoccidial agent, for use in broiler chickens. The document details its mechanism of action, pharmacokinetic profile, and established protocols for efficacy and safety studies, essential for research and development of anticoccidial drugs.

Mechanism of Action

Diclazuril is a potent anticoccidial with a distinct mode of action compared to ionophores.[1] It is primarily active against the intracellular developmental stages of *Eimeria* species, specifically targeting schizogony and gametogony.[1] Treatment with diclazuril leads to severe degenerative changes in the first and second-generation schizonts, characterized by a loss of internal structure and the appearance of intracytoplasmic vacuoles, which ultimately prevents the formation of merozoites.[1] This disruption of the parasite's life cycle halts the progression of the infection.[2][3] While the precise molecular target is not fully elucidated, research suggests interference with mitochondrial function, cellular respiration, and nucleic acid synthesis.[2]



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Diclazuril's inhibitory action on the Eimeria life cycle.

Pharmacokinetic Profile

Understanding the pharmacokinetics of diclazuril is crucial for determining optimal dosing regimens. Following oral administration, diclazuril shows limited but rapid absorption. It is primarily excreted in the feces as the unchanged parent drug.

Table 1: Pharmacokinetic Parameters of Diclazuril in Broiler Chickens

Parameter	Value	Species/Conditions	Reference
Route of Administration	Oral (in lactose mixture)	Broiler Chickens	[4]
Dose	1 mg/kg body weight	Broiler Chickens	[4]
Time to Max Plasma Conc. (Tmax)	~6 hours	Broiler Chickens	[4][5]
Max Plasma Concentration (Cmax)	1.5 - 2.0 µg-eq/mL	Broiler Chickens	[4]
Plasma Elimination Half-life (t _{1/2})	~50 hours (2-2.5 days)	Broiler Chickens	[4]
Tissue Distribution	Rapid equilibrium with plasma; tissue concentrations 2-10x lower than plasma. Highest concentrations in liver and kidneys.	Broiler Chickens	[4]
Excretion	Primarily via feces	Broiler Chickens	[6]

Note: A stereoselective pharmacokinetic study showed differences between R- and S-diclazuril enantiomers, with the S-enantiomer having a higher area under the curve (AUC) and a longer elimination half-life.[7]

Efficacy and Dosage Data

Diclazuril is highly effective at a low inclusion rate in feed or water. The standard prophylactic dose is 1 ppm (1 mg diclazuril per kg of complete feed).[1][8]

Table 2: Summary of Prophylactic Efficacy Studies of Diclazuril in Broilers

Dosage (in feed)	Eimeria Species Challenged	Key Efficacy Outcomes	Reference
0.5, 1.0, 1.5 ppm	Mixed infection	Reduced coccidiosis mortality from 12.9% (control) to 1.41%, 0.85%, and 0.63% respectively. Significantly improved weight and feed conversion.	[9]
1.0 ppm	E. tenella, E. acervulina, E. necatrix, E. brunetti	Suppressed mortality and lesion scores. Performance comparable to uninfected controls.	[10]
1.0 mg/kg	Eimeria spp.	Effective against various species, leading to improved weight gain, reduced mortality, lower lesion scores, and decreased oocyst counts.	[5]

Table 3: Summary of Therapeutic Efficacy Studies of Diclazuril in Broilers

Dosage (in water)	Eimeria Species Challenged	Administration Protocol	Key Efficacy Outcomes	Reference
0.5 ml/L (of 0.25% solution)	E. tenella	Administered for 5 successive days after appearance of bloody diarrhea.	Significant reduction in lesion scores and oocyst output compared to infected, untreated group.	[11]
0.5 ml/L (of 0.25% solution)	E. tenella	Administered for 3 successive days after appearance of bloody diarrhea.	Significantly decreased oocyst shedding compared to infected, untreated group.	[12]
2 ml/L (of 2.5% solution)	Spontaneous coccidiosis	Administered for 48 hours at 9-10, 16-17, and 24-25 days of age.	Effective prevention and treatment under field conditions.	[13]
2.5 mg/mL (Nanoemulsion)	E. tenella	Administered for 5 days after clinical signs appeared.	A quarter dose (2.5 mg/mL) of nanoemulsion produced similar positive outcomes (weight gain, low lesion scores, low oocyst count) as the standard 10 mg/mL dose.	[14]

Experimental Protocols

For regulatory approval and research purposes, efficacy must be demonstrated through controlled studies. The following are standardized protocols.

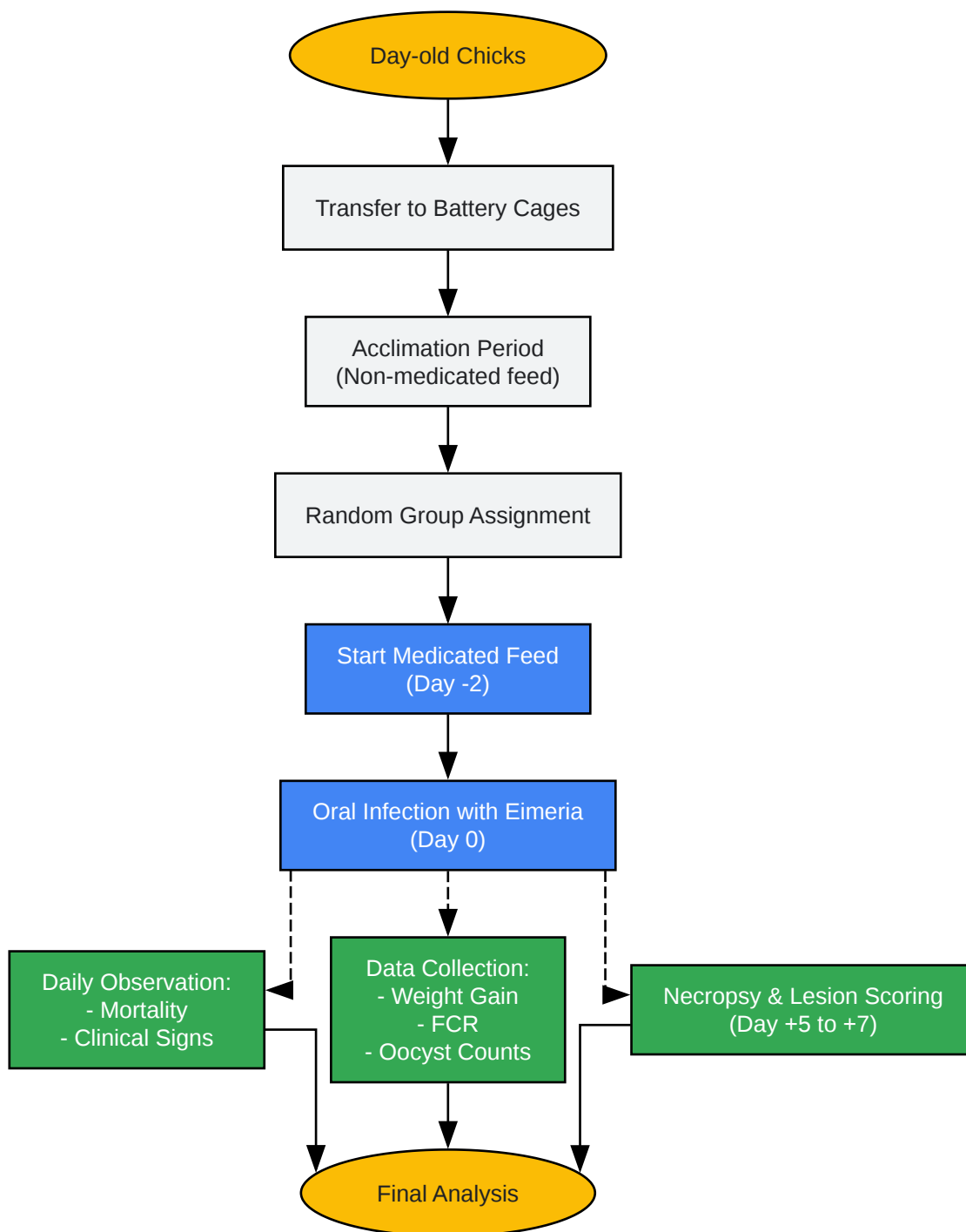
This study design evaluates efficacy against specific *Eimeria* species under highly controlled laboratory conditions.^[15]

Objective: To determine the dose-response relationship and efficacy of diclazuril against a specific *Eimeria* species.

Methodology:

- Animal Model: Day-old broiler chicks, free of coccidia.
- Housing: Raised in wire-floored battery cages to prevent exogenous infection.
- Acclimation: 5-7 days with access to non-medicated feed and water ad libitum.
- Grouping (Example):
 - Group 1: Uninfected, Unmedicated Control (UUC)
 - Group 2: Infected, Unmedicated Control (IUC)
 - Group 3: Infected, Diclazuril 0.5 ppm
 - Group 4: Infected, Diclazuril 1.0 ppm
 - Group 5: Infected, Diclazuril 1.5 ppm
- Treatment: Medicated feed is provided 48 hours before experimental infection and continued throughout the study period (typically 7-9 days post-infection).
- Infection: At approximately 14 days of age, birds in infected groups are orally inoculated with a standardized dose of sporulated *Eimeria* oocysts.
- Data Collection:
 - Performance: Body weight gain and feed conversion ratio.

- Clinical Signs: Daily observation for signs of coccidiosis (e.g., bloody droppings).
- Mortality: Recorded daily.
- Lesion Scoring: At 5-7 days post-infection, a subset of birds from each group is euthanized, and intestinal lesions are scored using a standardized method (e.g., Johnson and Reid, 1970).
- Oocyst Counts: Fecal samples are collected to determine oocysts per gram (OPG).
- Analysis: Statistical comparison of treated groups against the IUC and UUC groups.



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Workflow for a typical battery cage efficacy study.

This design confirms the drug's effectiveness under conditions that simulate a commercial poultry production environment.[9][10]

Objective: To evaluate the efficacy of diclazuril in an environment with built-up litter, allowing for natural parasite cycling.

Methodology:

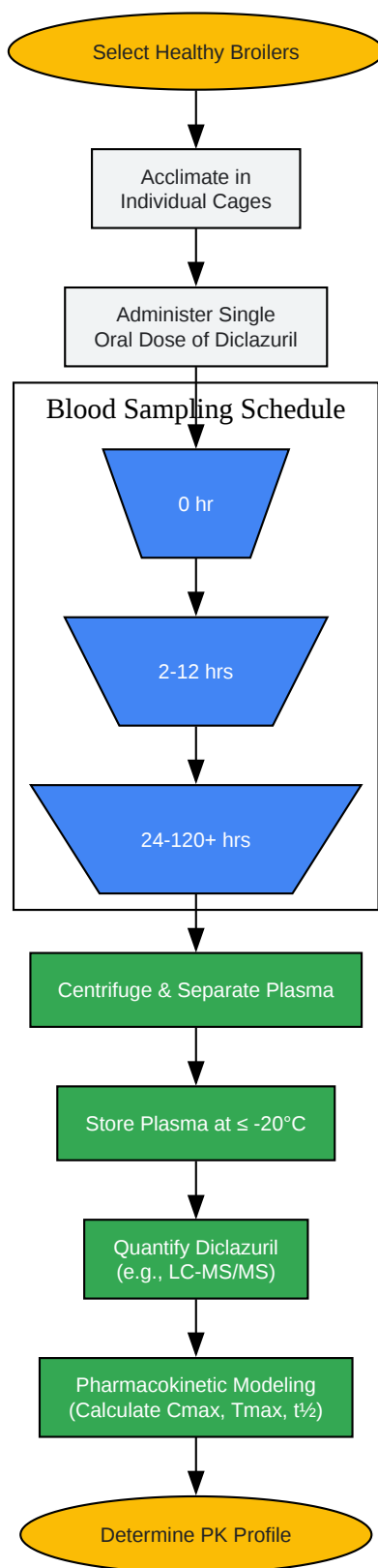
- Animal Model: Day-old broiler chicks.
- Housing: Floor pens with fresh litter (e.g., wood shavings).
- Grouping: Similar to the battery cage study, but with larger groups per pen (e.g., 50-100 birds/pen) and multiple replicate pens per treatment.
- Infection: Can be achieved by either:
 - Seeder Bird Method: Introducing a small number of infected "seeder" birds into the pens.
 - Infected Litter: Spreading a known quantity of sporulated oocysts evenly over the litter.
- Treatment: Medicated feed is provided from day one until the end of the trial (typically 42-49 days).
- Data Collection:
 - Performance: Final body weight, overall feed conversion, and mortality.
 - Lesion Scoring: Performed at peak infection periods (e.g., days 21 and 28).
 - Litter Oocyst Counts: To monitor the level of environmental contamination.
- Analysis: Pen is the experimental unit for statistical analysis.

This protocol is designed to determine how diclazuril is absorbed, distributed, metabolized, and excreted in broilers.

Objective: To characterize the plasma concentration-time profile of diclazuril and its key PK parameters.

Methodology:

- Animal Model: Healthy broiler chickens of a specific age/weight.
- Housing: Individual cages to allow for precise dosing and sample collection.
- Dosing: A single oral dose of diclazuril (e.g., 1 mg/kg body weight) is administered directly into the crop.
- Blood Sampling: Blood samples are collected from the wing vein into heparinized tubes at predetermined time points (e.g., 0, 2, 4, 6, 8, 12, 24, 48, 72, 96, 120 hours post-dose).
- Sample Processing: Plasma is separated by centrifugation and stored at -20°C or lower until analysis.
- Bioanalysis: Diclazuril concentrations in plasma are quantified using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).^{[5][7]}
- Data Analysis: Plasma concentration-time data are analyzed using non-compartmental or compartmental modeling software to determine parameters like C_{max}, T_{max}, AUC, and t_{1/2}.



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Workflow for a single-dose pharmacokinetic study.

Dosage Calculation for Feed and Water

For Feed (Premix): The standard dosage is 1 ppm (1 mg diclazuril/kg feed).

- Formula: (Target Diclazuril Conc. (mg/ton) / Premix Conc. (g/kg)) = kg of Premix per ton of feed
- Example: To achieve 1 ppm (1 g/ton) using a 0.5% (5 g/kg) diclazuril premix: (1000 mg/ton / 5000 mg/kg) = 0.2 kg (200 g) of premix per ton of complete feed.[1]

For Water (Solution): Dosage typically ranges from 0.5 to 1.0 mg/L.

- Formula: (Target Conc. (mg/L) x Total Liters of Water) / Solution Strength (mg/mL) = mL of solution to add
- Example: To medicate 1000 liters of water at 1 mg/L using a 2.5 mg/mL (0.25%) solution: (1 mg/L x 1000 L) / 2.5 mg/mL = 400 mL of diclazuril solution.

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References

1. biovet.com [biovet.com]
2. nbinno.com [nbinno.com]
3. Diclazuril: Introduction;Administered;Mechanism of action_Chemicalbook [chemicalbook.com]
4. 859. Diclazuril (WHO Food Additives Series 36) [inchem.org]
5. pubs.acs.org [pubs.acs.org]
6. Development and Application of a Physiologically Based Pharmacokinetic Model for Diclazuril in Broiler Chickens - PMC [pmc.ncbi.nlm.nih.gov]
7. Pharmacokinetics, Activity, and Residue Elimination of R- and S-Diclazuril in Broiler Chickens - PubMed [pubmed.ncbi.nlm.nih.gov]

- 8. fao.org [fao.org]
- 9. Anticoccidial efficacy of diclazuril in broilers under simulated natural conditions in floor pens. | Semantic Scholar [semanticscholar.org]
- 10. Diclazuril, a new broad spectrum anticoccidial drug in chickens. 1. Dose titration studies and pilot floor pen trials - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. evmspj.journals.ekb.eg [evmspj.journals.ekb.eg]
- 12. Frontiers | Effects of prebiotic (lactoferrin) and diclazuril on broiler chickens experimentally infected with Eimeria tenella [frontiersin.org]
- 13. RU2571269C1 - Method of prevention and treatment of broiler chickens with coccidiosis - Google Patents [patents.google.com]
- 14. Efficacy and safety of diclazuril nanoemulsion in control of Eimeria tenella in broilers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. fda.gov [fda.gov]
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